

Nonadecanoate Metabolism in Mammalian Systems: A Technical Guide

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Compound of Interest

Compound Name: Nonadecanoate

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Introduction

Nonadecanoic acid (C19:0), a long-chain saturated fatty acid with an odd number of carbon atoms, is a rare lipid in mammalian systems, typically found in low concentrations.^{[1][2][3][4][5]} Despite its low abundance, its role as an internal standard in lipidomics has made its accurate quantification and understanding of its metabolic fate crucial. This technical guide provides a comprehensive overview of the current knowledge on **nonadecanoate** metabolism in mammalian systems, including its breakdown, potential synthesis, and the experimental methods used for its study.

Metabolic Pathways of Nonadecanoate

As an odd-chain fatty acid, **nonadecanoate** undergoes degradation through several established pathways for fatty acid catabolism: beta-oxidation, alpha-oxidation, and omega-oxidation.

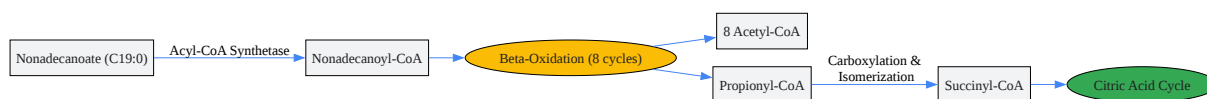
Beta-Oxidation of Nonadecanoate

The primary pathway for the degradation of straight-chain fatty acids is beta-oxidation, which occurs in both mitochondria and peroxisomes.^{[6][7]} For odd-chain fatty acids like **nonadecanoate**, the final round of beta-oxidation yields a molecule of acetyl-CoA (C2) and a molecule of propionyl-CoA (C3).^{[8][9]}

The overall process can be summarized as follows:

- **Activation:** Nonadecanoic acid is first activated to nonadecanoyl-CoA in the cytoplasm.
- **Transport:** Nonadecanoyl-CoA is then transported into the mitochondrial matrix.
- **Cyclic Degradation:** A series of enzymatic reactions, including oxidation, hydration, oxidation, and thiolysis, sequentially removes two-carbon units in the form of acetyl-CoA.
- **Final Products:** After eight cycles of beta-oxidation, the final three-carbon remnant is propionyl-CoA.

Propionyl-CoA is then carboxylated to methylmalonyl-CoA, which is subsequently converted to succinyl-CoA, an intermediate of the citric acid cycle.[9] This anaplerotic role of odd-chain fatty acid metabolism can contribute to replenishing citric acid cycle intermediates.[10]

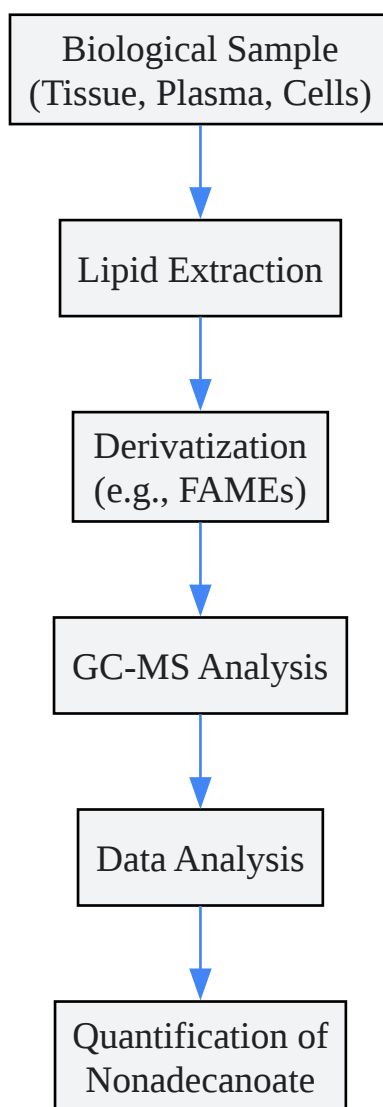
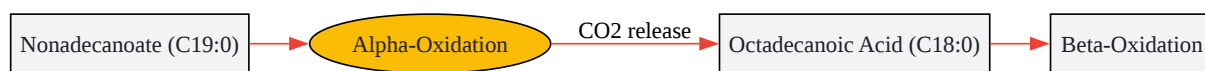


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Beta-oxidation of nonadecanoate.

Alpha-Oxidation

Alpha-oxidation is a metabolic pathway that involves the removal of a single carbon atom from the carboxyl end of a fatty acid.[9][11][12] This process is particularly important for branched-chain fatty acids but can also occur for straight-chain fatty acids.[6] In the context of **nonadecanoate**, alpha-oxidation would convert it to octadecanoic acid (stearic acid, C18:0), an even-chain fatty acid that can then be completely degraded through beta-oxidation to acetyl-CoA. This pathway is primarily located in peroxisomes.[6][11]



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